

Application Notes and Protocols: Dihydroajugapitin as a Potential Antibacterial Agent Against E. coli

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Compound of Interest

Compound Name: Dihydroajugapitin

Cat. No.: B15596084

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Introduction

The emergence of multidrug-resistant bacteria, particularly Escherichia coli (E. coli), poses a significant threat to global public health. This necessitates the exploration of novel antibacterial agents. **Dihydroajugapitin**, a secondary metabolite isolated from *Ajuga bracteosa*, has demonstrated promising antibacterial activity against E. coli. These application notes provide a summary of the current data and detailed protocols for the evaluation of **Dihydroajugapitin** as a potential therapeutic agent.

Overview of Dihydroajugapitin

Dihydroajugapitin is a diterpenoid compound that has been identified as a potential antibacterial agent. Studies have shown its efficacy against various human pathogens, with notable activity against E. coli.

Quantitative Data Summary

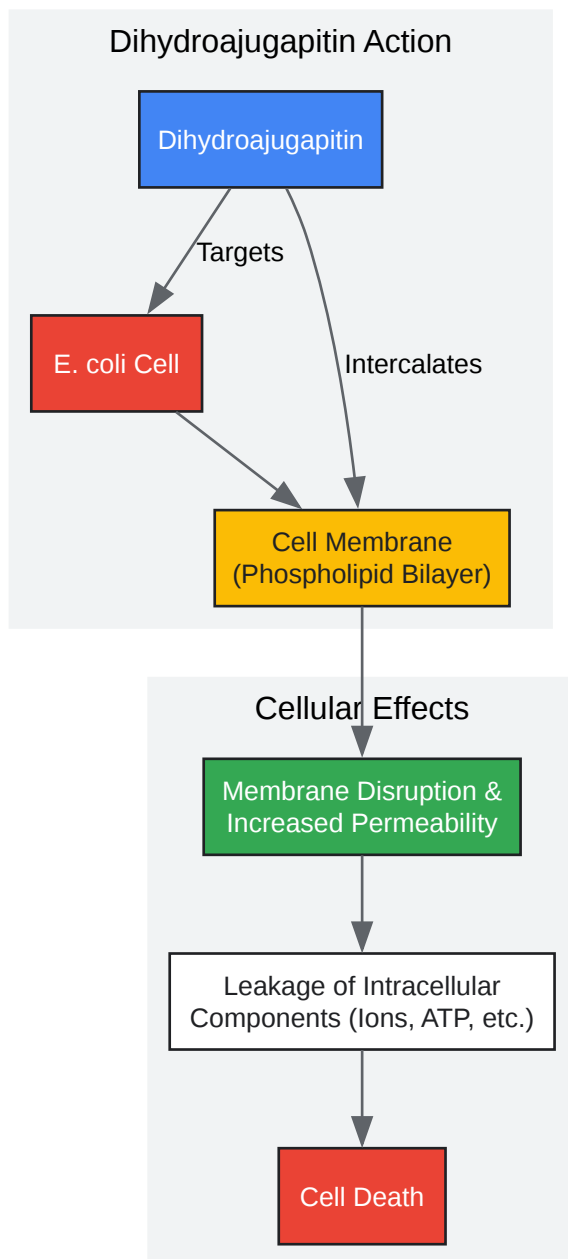
The following table summarizes the available quantitative data on the antibacterial activity of **Dihydroajugapitin** against E. coli.

Parameter	Value	Reference
Zone of Inhibition	25.0 ± 1.4 mm	[1]
Minimum Inhibitory Concentration (MIC)	500 - 1000 µg/ml	[1]
Minimum Bactericidal Concentration (MBC)	Data not currently available	
Time-Kill Kinetics	Data not currently available	

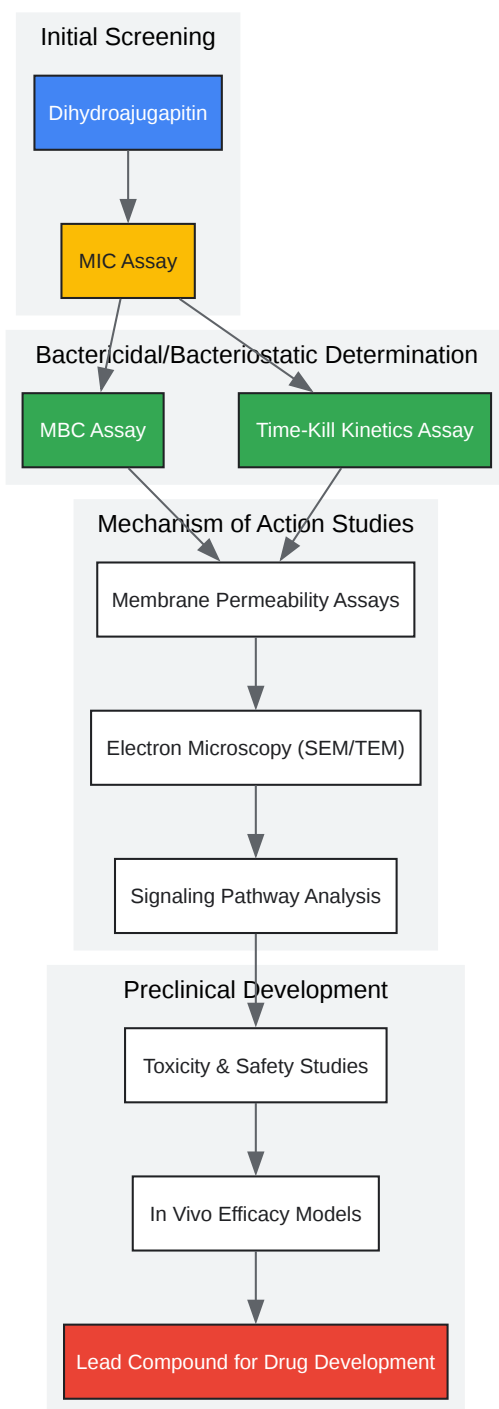
Proposed Mechanism of Action

While the specific signaling pathways affected by **Dihydroajugapitin** in *E. coli* have not been fully elucidated, the primary proposed mechanism of action for diterpenoid compounds involves the disruption of the bacterial cell membrane. It is hypothesized that the lipophilic nature of **Dihydroajugapitin** allows it to intercalate into the phospholipid bilayer of the *E. coli* cell membrane. This insertion is believed to disrupt membrane integrity, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death.

Proposed Mechanism of Action of Dihydroajugapitin



Experimental Workflow for Antibacterial Agent Evaluation

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References

- 1. Identification of the antibacterial action mechanism of diterpenoids through transcriptome profiling - PMC [pmc.ncbi.nlm.nih.gov]
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